

An In-depth Technical Guide to 2,6-Dimethylphenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,6-Dimethylphenol

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Abstract

2,6-Dimethylphenol (2,6-DMP), also known as 2,6-xylenol, is a pivotal organic compound with the chemical formula $(\text{CH}_3)_2\text{C}_6\text{H}_3\text{OH}$. While a seemingly simple substituted phenol, its unique structural arrangement—featuring two methyl groups ortho to the hydroxyl group—imparts significant steric hindrance that dictates its chemical reactivity and industrial utility. This guide provides a comprehensive technical overview of 2,6-DMP, detailing its core physicochemical properties, spectroscopic signature, industrial synthesis, and key chemical reactions. It serves as a foundational resource for professionals leveraging this molecule in polymer science, pharmaceutical synthesis, and the development of advanced materials.

Molecular Structure and Physicochemical Properties

2,6-Dimethylphenol is an aromatic alcohol consisting of a benzene ring substituted with a hydroxyl (-OH) group and two methyl (-CH₃) groups at the adjacent (ortho) positions 2 and 6.^[1] This specific isomeric arrangement is the cornerstone of its chemical identity.

Causality Behind Key Properties:

- **Steric Hindrance:** The two bulky methyl groups flanking the hydroxyl group create a sterically hindered environment. This physical obstruction is a dominant factor in its reactivity. It

hinders typical phenol reactions at the hydroxyl group, such as etherification with bulky electrophiles, but critically, it favors the C-O coupling required for polymerization.

- **Electronic Effects:** The methyl groups are weakly electron-donating, which slightly activates the aromatic ring toward electrophilic substitution. However, the steric hindrance often overrides these electronic effects, directing reactivity pathways.
- **Acidity:** As a phenol derivative, 2,6-DMP is a weak acid. The electron-donating methyl groups slightly decrease its acidity compared to unsubstituted phenol, resulting in a pKa of approximately 10.59.[2]

A summary of its core physicochemical properties is presented below for rapid reference.

Property	Value	Source(s)
CAS Number	576-26-1	[2][3][4][5][6]
Molecular Formula	C ₈ H ₁₀ O	[2][5][7][8]
Molecular Weight	122.16 g/mol	[1][2][5][7]
Appearance	White to off-white crystalline solid	[1][2][9]
Melting Point	43-48 °C (109-118 °F)	[1][2][5][8]
Boiling Point	203 °C (397 °F)	[1][2][5][8]
Density	~1.15 g/cm ³	[2]
pKa	10.59 (at 25°C)	[2]
Solubility	Slightly soluble in water (~8-10 g/L at 20°C); soluble in alcohol, ether, benzene, chloroform, and alkali solutions.	[1][2][9]
Flash Point	~86 °C (187 °F)	[8]

Spectroscopic Characterization

For unambiguous identification and quality control, understanding the spectroscopic profile of 2,6-DMP is essential.

- ¹H NMR (Proton NMR): The proton NMR spectrum is highly characteristic. It typically shows a singlet for the hydroxyl proton (-OH), a singlet for the six protons of the two equivalent methyl groups (-CH₃), and a multiplet pattern for the three protons on the aromatic ring.[10]
- ¹³C NMR (Carbon NMR): The carbon spectrum will display distinct signals for the four unique carbon environments in the molecule: the methyl carbons, the two aromatic carbons bonded to the methyl groups, the aromatic carbon bonded to the hydroxyl group, and the remaining aromatic carbons.
- IR (Infrared) Spectroscopy: The IR spectrum prominently features a broad absorption band in the region of 3200-3600 cm⁻¹ corresponding to the O-H stretching of the hydroxyl group. Strong absorptions related to C-H stretching of the methyl and aromatic groups appear around 2850-3100 cm⁻¹, and characteristic aromatic C=C stretching bands are observed in the 1450-1600 cm⁻¹ region.[11]
- Mass Spectrometry (MS): Electron ionization mass spectrometry will show a strong molecular ion (M⁺) peak at m/z = 122, corresponding to the molecular weight of the compound.[12]

Industrial Synthesis and Manufacturing

The primary industrial route to 2,6-DMP is the selective ortho-alkylation of phenol with methanol in the vapor phase.[8][13] This process is conducted at high temperatures over a solid acid catalyst.[8]

Key Process Steps:

- Feed Preparation: Gaseous phenol and methanol are mixed, often with a carrier gas like nitrogen.[14]
- Catalytic Reaction: The gas mixture is passed through a reactor (e.g., a fluidized bed reactor) containing a metal oxide catalyst, such as magnesium oxide, cerium oxide, or manganese oxide-based catalysts.[13][15][16]

- **Reaction Conditions:** The reaction is typically carried out at elevated temperatures (e.g., 350-550 °C).[14][16]
- **Product Separation:** The product stream, containing 2,6-DMP, o-cresol, unreacted phenol, and other byproducts, is cooled.
- **Purification:** The desired 2,6-DMP is separated and purified from the mixture, usually via fractional distillation.[7][9]

The choice of catalyst is critical for achieving high selectivity towards the 2,6-isomer over other methylated phenols.[16]

Fig. 1: Industrial synthesis workflow for **2,6-Dimethylphenol**.

Key Reactions and Reactivity

The unique structure of 2,6-DMP governs its reactivity, making it a valuable monomer for high-performance polymers.

Oxidative Coupling Polymerization

The most significant industrial reaction of 2,6-DMP is its oxidative coupling to form poly(p-phenylene oxide) (PPO), also known as polyphenylene ether (PPE).[1][15][17] This polymerization is typically catalyzed by a copper-amine complex in the presence of oxygen.[18][19][20]

The steric hindrance of the ortho-methyl groups prevents unwanted side reactions and directs the polymerization to proceed via C-O coupling, forming a linear polymer chain.[21] PPO is a high-performance thermoplastic renowned for its excellent thermal stability, dimensional strength, and dielectric properties.[1][15]

Fig. 2: Oxidative coupling of 2,6-DMP to form PPO polymer.

Other Reactions

- **Derivatization:** It serves as a precursor for other important chemicals. For example, reaction with ammonia can produce 2,6-dimethylaniline, and chlorination yields the antiseptic chloroxylenol.[8]

- Antioxidant Synthesis: The phenolic moiety makes 2,6-DMP and its derivatives effective antioxidants, used to prevent degradation in plastics, rubbers, and oils.[\[1\]](#)[\[9\]](#)

Applications

The applications of 2,6-DMP are diverse and critical to several advanced industries:

- High-Performance Polymers: Its primary application is as the monomer for PPO (PPE) resins.[\[1\]](#)[\[9\]](#)[\[17\]](#) These are used in automotive parts, electronics, and industrial machinery due to their high heat resistance and mechanical stability.[\[1\]](#)[\[15\]](#)
- Pharmaceutical Intermediate: It is a key starting material in the synthesis of certain pharmaceuticals.[\[1\]](#)[\[22\]](#)
- Antioxidants and Stabilizers: Used in the production of antioxidants for various materials.[\[1\]](#)[\[9\]](#)
- Disinfectants and Agrochemicals: Serves as an intermediate for disinfectants and in the synthesis of some pesticides and herbicides.[\[1\]](#)[\[17\]](#)
- Other Chemical Synthesis: It acts as a versatile building block for specialty chemicals, dyes, and other resins.[\[1\]](#)[\[22\]](#)

Safety and Handling

2,6-Dimethylphenol is classified as a toxic and corrosive substance.[\[4\]](#)[\[23\]](#)

- Hazards: It is toxic if swallowed or in contact with skin and causes severe skin burns and eye damage.[\[4\]](#)[\[23\]](#)[\[24\]](#) Inhalation may be fatal due to respiratory system damage.[\[25\]](#) It is also toxic to aquatic life with long-lasting effects.[\[4\]](#)[\[24\]](#)
- Personal Protective Equipment (PPE): When handling 2,6-DMP, appropriate PPE is mandatory. This includes chemical-resistant gloves, safety glasses with a face shield, and protective clothing.[\[23\]](#)[\[26\]](#) Work should be conducted in a well-ventilated area or under a chemical fume hood.[\[23\]](#)[\[27\]](#)
- Storage: Store in a cool, dry, well-ventilated area, away from incompatible materials such as oxidizing agents, acid chlorides, bases, steel, and copper alloys.[\[2\]](#)[\[25\]](#) The container should

be tightly closed.[24]

- Spill Response: In case of a spill, remove all ignition sources. Dampen the solid material with ethanol (60-70%) before transferring to a suitable container for disposal.[25]

Experimental Protocol: Synthesis of a 2,6-DMP Derivative

This protocol describes a representative laboratory-scale reaction, illustrating the use of 2,6-DMP as a nucleophile.

Objective: Synthesis of Ethyl 3-(2,6-dimethylphenoxy)propenoate via a Michael-type addition.

Self-Validation System: The success of the reaction is validated by monitoring the consumption of starting materials via Thin-Layer Chromatography (TLC) and characterization of the final product by ^1H NMR to confirm the formation of the new C-O bond and the presence of the ethyl propiolate moiety.

Materials:

- **2,6-Dimethylphenol** (1.5 g, 12.3 mmol)
- Ethyl propiolate (1.2 mL, 12.6 mmol)
- 1,4-Diazabicyclo[2.2.2]octane (DABCO) (100 mg, 0.9 mmol)
- Dichloromethane (DCM), anhydrous (5 mL)
- Ethyl acetate
- 10% Potassium hydroxide (KOH) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)

Methodology:

- To a dry round-bottom flask under a nitrogen atmosphere, add **2,6-dimethylphenol** (1.5 g), DABCO (100 mg), and dichloromethane (2 mL).[\[28\]](#)
- Stir the mixture magnetically until all solids dissolve.
- Prepare a solution of ethyl propiolate (1.2 mL) in dichloromethane (3 mL).[\[28\]](#)
- Slowly add the ethyl propiolate solution dropwise to the reaction mixture over a period of 5-10 minutes.[\[28\]](#)
- Monitor the reaction progress using TLC (eluent: n-hexane/ethyl acetate). The disappearance of the 2,6-DMP spot and the appearance of a new product spot indicates reaction progression.
- Once the reaction is complete (typically after several hours at room temperature), dilute the mixture with ethyl acetate (~70 mL).[\[28\]](#)
- Transfer the solution to a separatory funnel and wash with 10% KOH solution to remove any unreacted phenol, followed by a wash with saturated brine.[\[28\]](#)
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to yield the crude product.[\[28\]](#)
- Purify the product via column chromatography if necessary.
- Characterize the final product (Ethyl 3-(2,6-dimethylphenoxy)propenoate) by ^1H NMR, ^{13}C NMR, and MS to confirm its structure and purity.

Conclusion

2,6-Dimethylphenol is a cornerstone chemical intermediate whose industrial importance is disproportionate to its simple structure. The steric hindrance provided by its ortho-methyl groups is not a limitation but a critical design feature that enables the controlled synthesis of high-performance PPO polymers. A thorough understanding of its properties, synthesis, and reactivity is fundamental for scientists and researchers aiming to innovate in materials science, organic synthesis, and drug development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,6-Dimethylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422313#2-6-dimethylphenol-basic-properties-and-structure]

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